

Endothall: A Technical Guide to its Selective Use as an Aquatic Herbicide

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Compound of Interest

Compound Name: *Endothall*

Cat. No.: *B15576011*

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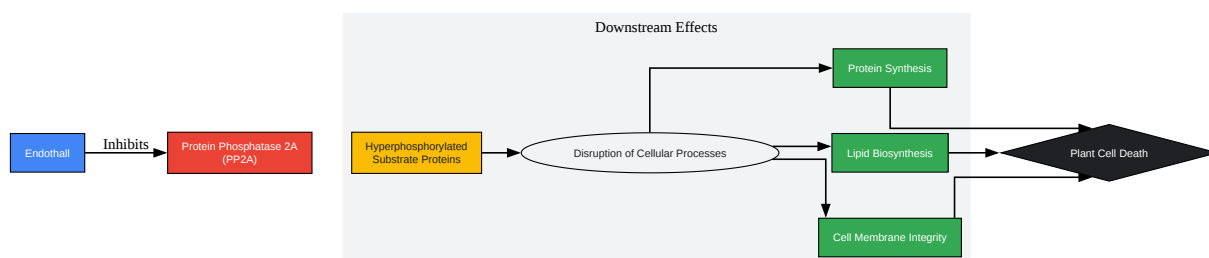
For Researchers, Scientists, and Drug Development Professionals

Introduction

Endothall is a selective contact herbicide utilized for the management of submerged aquatic vegetation. Chemically, it is 7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid and is typically formulated as a dipotassium salt or an amine salt. Upon application, it dissociates to form **endothall** acid, the active herbicidal agent.^[1] This guide provides a comprehensive technical overview of **Endothall**, focusing on its mechanism of action, efficacy, and the experimental protocols used in its evaluation.

Mechanism of Action

Endothall's primary mode of action is the inhibition of protein phosphatase 2A (PP2A), a critical serine/threonine phosphatase involved in numerous cellular processes. By inhibiting PP2A, **Endothall** disrupts the dephosphorylation of key regulatory proteins, leading to a cascade of downstream effects. This disruption interferes with several vital plant functions, including protein synthesis, lipid biosynthesis, and cell membrane integrity.^[2] The inhibition of PP2A ultimately leads to a loss of cellular function, manifesting as defoliation and tissue necrosis in susceptible plants.^[1]



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Caption: Signaling pathway of **Endothall**'s herbicidal action.

Data Presentation

Efficacy of Endothall on Target Aquatic Weeds

The efficacy of **Endothall** is dependent on the target species, concentration, and exposure time. The following tables summarize key quantitative data from various studies.

Target Species	Endothall Concentration (mg ae/L)	Exposure Time (hr)	Biomass Reduction (%)	Reference
Eurasian Watermilfoil	0.5	48	>85	[3]
1.0	36	>85	[3]	
3.0	18	>85	[3]	
5.0	12	>85	[3]	
Hydrilla	2.0	48	>85	[3]
3.0	24	>85	[3]	
4.0	24	>85	[3]	
5.0	24	>85	[3]	

Toxicity of Endothall to Non-Target Aquatic Organisms

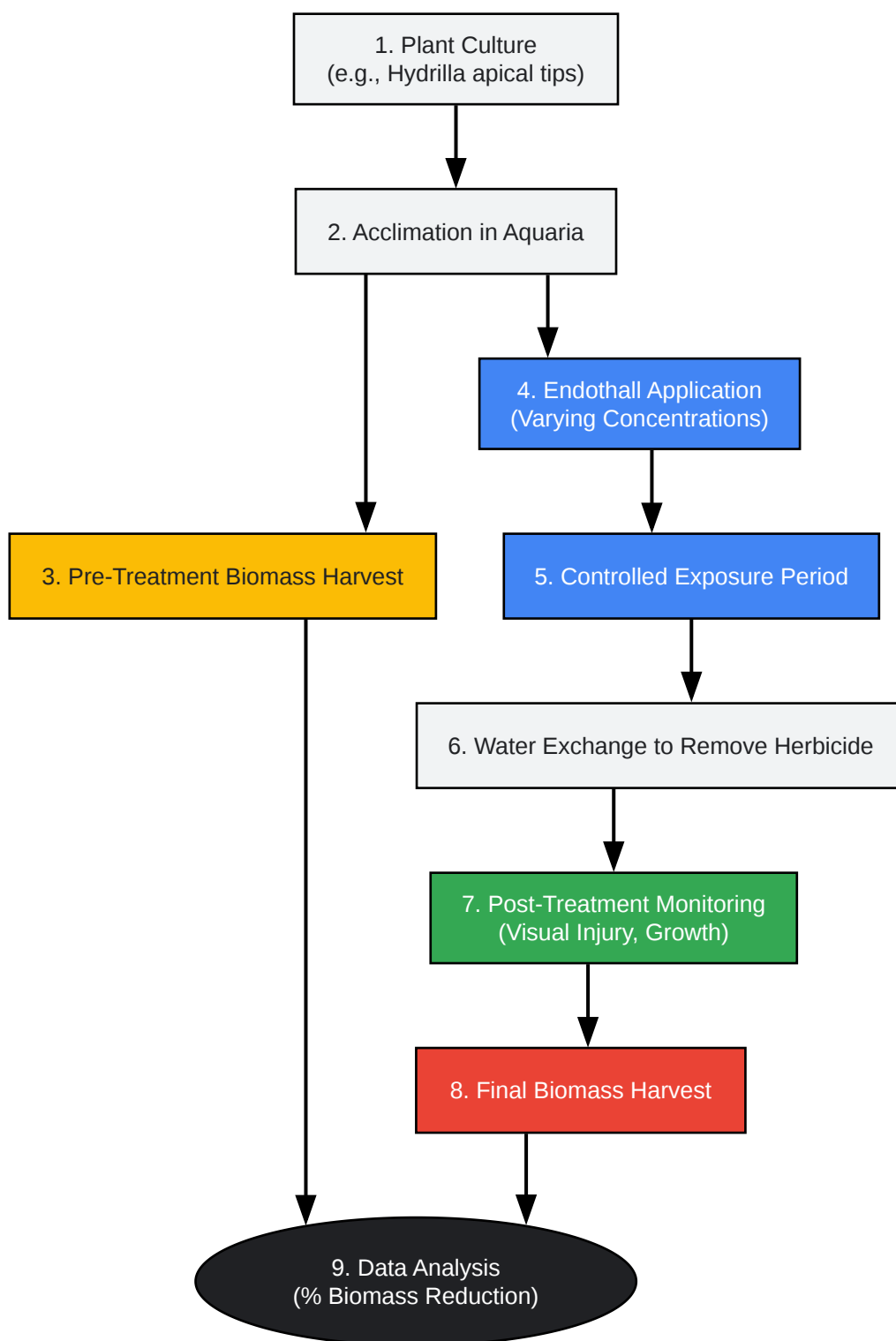
The toxicity of **Endothall** varies significantly between its dipotassium salt and monoamine salt formulations, with the latter being more toxic to aquatic fauna.

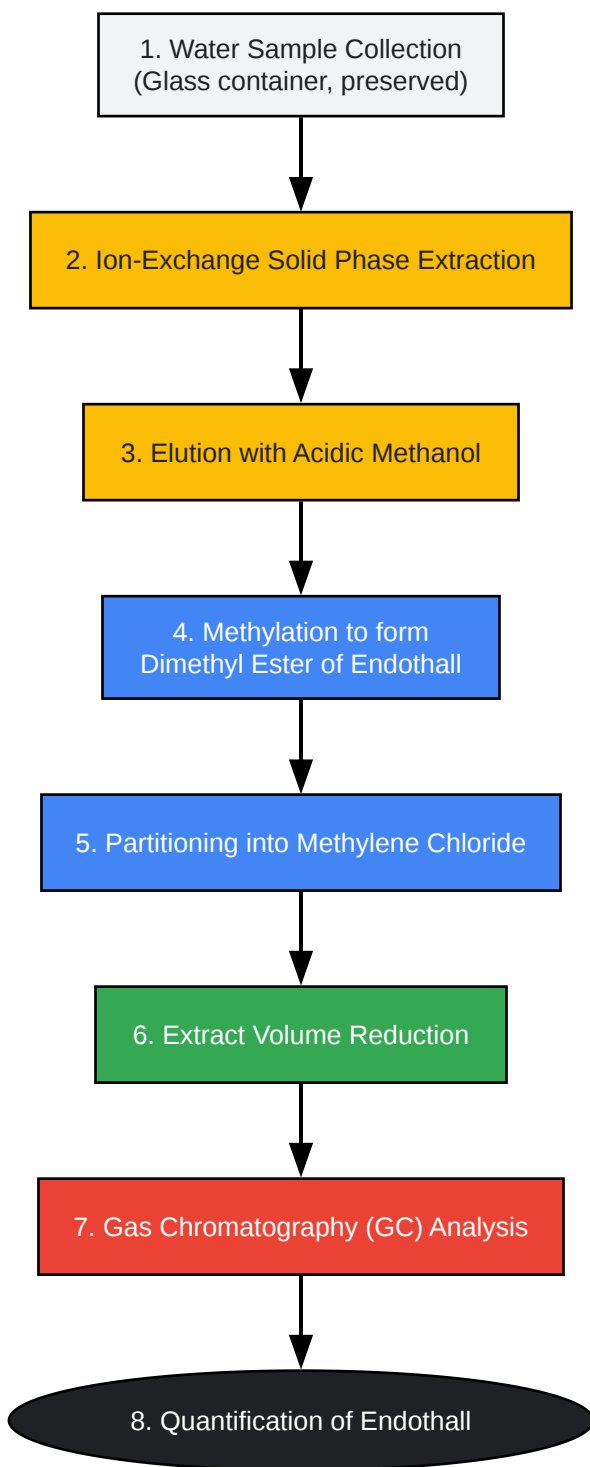
Organism	Formulation	96-hr LC50 (ppm)	Reference
Channel Catfish	Dipotassium Salt	>150	[4]
Rainbow Trout	Dipotassium Salt	230-450	[4]
Bluegill	Dipotassium Salt	343-450	[4]
Scud	Dipotassium Salt	313	[4]
Bluegill	Monoamine Salt	>0.36	[5]
Rainbow Trout	Monoamine Salt	>0.36	[5]
Channel Catfish	Monoamine Salt	>0.36	[5]
Daphnia	Monoamine Salt	>0.36	[5]

Experimental Protocols

Protocol 1: Aquatic Herbicide Efficacy Bioassay

This protocol outlines a laboratory bioassay to determine the efficacy of **Endothall** on a target aquatic weed species.





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References

- 1. apcrp.el.erdc.dren.mil [apcrp.el.erdc.dren.mil]
- 2. epa.gov [epa.gov]
- 3. uplaquatics.com [uplaquatics.com]
- 4. mass.gov [mass.gov]
- 5. Amine Endothall Considerations - Plant Management in Florida Waters - An Integrated Approach - University of Florida, Institute of Food and Agricultural Sciences - UF/IFAS [plants.ifas.ufl.edu]
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